

molecular formula and weight of $\text{MgBr}_2 \cdot 6\text{H}_2\text{O}$

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Compound of Interest

Compound Name: Magnesium;bromide;hexahydrate

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An In-depth Guide to the Physicochemical Properties of Magnesium Bromide Hexahydrate ($\text{MgBr}_2 \cdot 6\text{H}_2\text{O}$)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the molecular formula and weight of magnesium bromide hexahydrate ($\text{MgBr}_2 \cdot 6\text{H}_2\text{O}$), a compound with applications in various chemical and pharmaceutical contexts.

Molecular Identity and Composition

Magnesium bromide hexahydrate is an inorganic compound, specifically a hydrated salt. It consists of a central magnesium cation (Mg^{2+}) ionically bonded to two bromide anions (Br^-). The "hexahydrate" designation indicates that each formula unit of magnesium bromide is associated with six molecules of water (H_2O) of crystallization.^{[1][2]}

- Systematic Name: Magnesium Bromide Hexahydrate
- Chemical Formula: $\text{MgBr}_2 \cdot 6\text{H}_2\text{O}$ ^{[1][2]}
- Alternative Formula: $\text{Br}_2\text{H}_{12}\text{MgO}_6$ ^{[2][3]}

The water molecules are integral to the crystalline structure of the solid compound.^[2]

Molecular Weight Determination

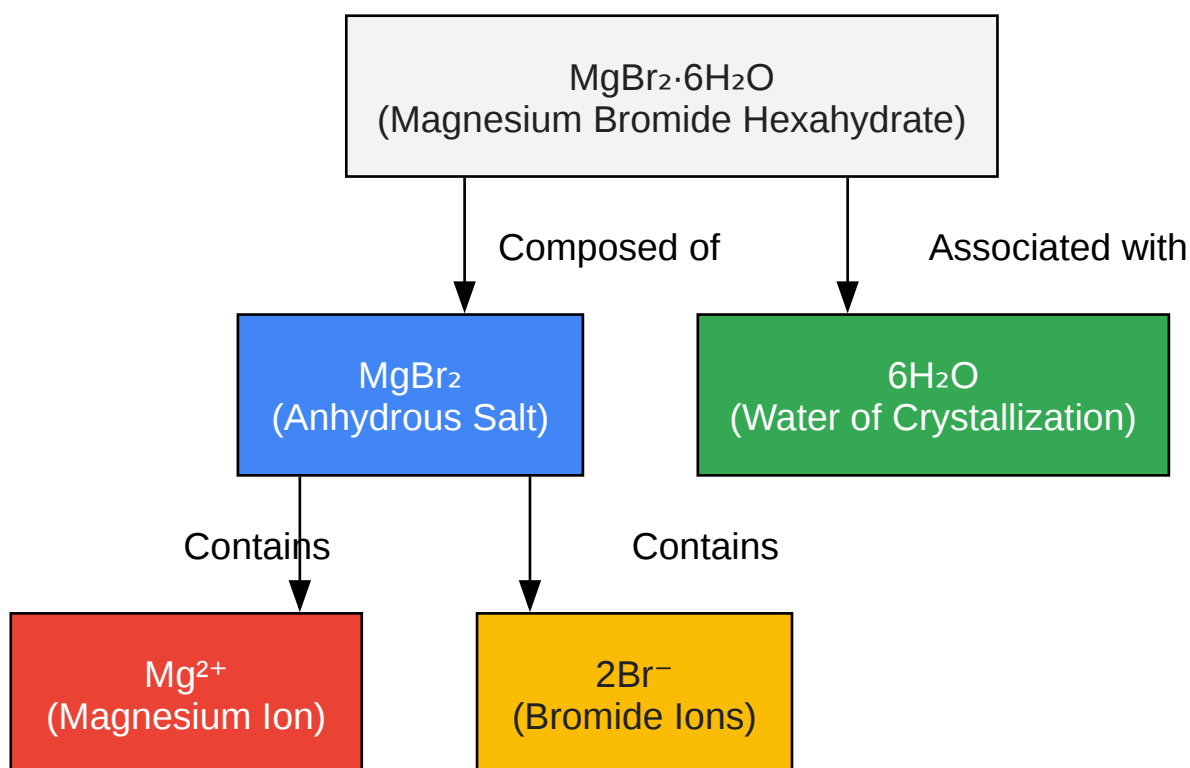
The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for $\text{MgBr}_2 \cdot 6\text{H}_2\text{O}$ is detailed below, utilizing the standard atomic weights of each element.

Element	Symbol	Quantity	Atomic Weight (g/mol)	Total Weight (g/mol)
Magnesium	Mg	1	24.305	24.305
Bromine	Br	2	79.904[4][5]	159.808
Hydrogen	H	12	1.008[6][7]	12.096
Oxygen	O	6	15.999[8][9][10]	95.994
Total	$\text{MgBr}_2 \cdot 6\text{H}_2\text{O}$	292.203		

The calculated molecular weight of magnesium bromide hexahydrate is 292.203 g/mol . This value is consistent with figures published in chemical databases, which report values such as 292.204 g/mol and 292.21 g/mol .[1][3][11]

Structural Representation

The logical relationship between the components of the hydrated salt can be visualized as a central anhydrous salt coordinated with water molecules.



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Diagram of the molecular components of $\text{MgBr}_2 \cdot 6\text{H}_2\text{O}$.

Experimental Protocols

This technical guide focuses on the computational determination of the molecular formula and weight based on established atomic masses. The methodologies for experimentally determining these properties, such as through mass spectrometry or gravimetric analysis, are well-established in the scientific literature but are not detailed herein.

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